

1,2-Benzoxazol-3-ylmethanesulfonyl chloride

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Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1,2-Benzoxazol-3-ylmethanesulfonyl chloride

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An In-depth Technical Guide to **1,2-Benzoxazol-3-ylmethanesulfonyl chloride**

Authored by: A Senior Application Scientist

This guide provides a comprehensive technical overview of **1,2-Benzoxazol-3-ylmethanesulfonyl chloride**, a key chemical intermediate in pharmaceutical synthesis. Designed for researchers, scientists, and professionals in drug development, this document delves into its core properties, synthesis, applications, and safety protocols, grounding all information in established scientific principles and authoritative sources.

Core Compound Identification and Properties

1,2-Benzoxazol-3-ylmethanesulfonyl chloride, also known as 1,2-Benzisoxazole-3-methanesulfonyl chloride, is a reactive chemical intermediate primarily recognized for its role in the synthesis of active pharmaceutical ingredients (APIs). Its precise structure and properties are crucial for its effective use in multi-step organic synthesis.

The compound is identified by the CAS Number: 73101-65-2.^{[1][2][3]} It is a tan or light brown sticky solid under standard conditions and requires refrigerated storage (2-8°C or -20°C) under an inert atmosphere to maintain its stability.^{[1][2]}

Table 1: Core Properties of **1,2-Benzoxazol-3-ylmethanesulfonyl chloride**

Property	Value	Source(s)
CAS Number	73101-65-2	[1][2][3]
Molecular Formula	C ₈ H ₆ ClNO ₃ S	[1][3]
Molecular Weight	231.66 g/mol	[1][2][3]
Appearance	Tan to Light Brown Sticky Solid	[1][2]
Common Synonyms	1,2-Benzisoxazole-3-methanesulfonyl chloride, Benzo[d]isoxazol-3-yl-methanesulfonyl chloride, Zonisamide Sulfonyl Chloride Impurity	[1][2]
Storage Conditions	2-8°C Refrigerator or -20°C Freezer, Under Inert Atmosphere	[1]

Synthesis Pathway and Mechanistic Insights

The synthesis of **1,2-Benzoxazol-3-ylmethanesulfonyl chloride** is a critical step in the production of certain sulfonamide-based drugs. A well-documented method is its preparation as a key intermediate for 1,2-benzisoxazole-3-methanesulfonamide, the active ingredient in the anticonvulsant drug Zonisamide.[4][5]

A patented one-pot process provides an efficient route, starting from 1,2-benzisoxazole-3-acetic acid.[4] This process is designed to convert the carboxylic acid precursor into the highly reactive sulfonyl chloride.

Experimental Protocol: One-Pot Synthesis

This protocol is adapted from established patent literature.[4]

Step 1: Chlorosulfonation of 1,2-Benzisoxazole-3-acetic acid

- Procedure: 1,2-Benzisoxazole-3-acetic acid is dissolved in a suitable inert solvent, such as 1,2-dichloroethane. Chlorosulfonic acid (ClSO₃H) is added dropwise to the mixture while

maintaining a controlled temperature (e.g., 63°C).[4]

- Causality: Chlorosulfonic acid is a powerful sulfonating and chlorinating agent. It reacts with the activated methylene group (adjacent to the benzoxazole ring and the carboxyl group) to introduce the sulfonic acid group, which subsequently gets chlorinated. The acetic acid moiety is displaced in this process.

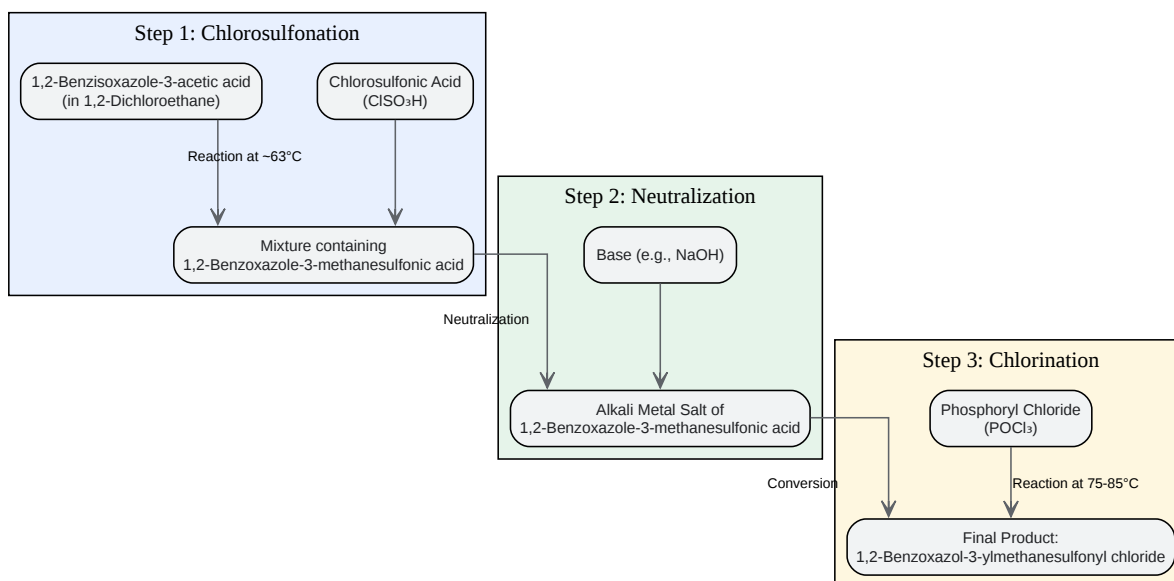
Step 2: Neutralization and Salt Formation

- Procedure: A base, such as an aqueous sodium hydroxide solution, is added to the mixture. This neutralizes the excess acid and forms the alkali metal salt of 1,2-benzisoxazole-3-methanesulfonic acid.[4] Water is then typically removed by azeotropic distillation.
- Causality: The formation of the sulfonate salt is crucial for the subsequent step. The salt is more stable and manageable than the free sulfonic acid. Removing water is critical because the reagent in the next step, phosphoryl chloride, reacts violently with water.

Step 3: Conversion to Sulfonyl Chloride

- Procedure: Phosphoryl chloride (POCl_3) is added to the reaction mixture containing the dried alkali metal salt.[4] The reaction is typically heated (e.g., 75°C to 85°C) to drive the conversion.[4] A tertiary amine like triethylamine may be added to facilitate the reaction.[4]
- Causality: Phosphoryl chloride is a standard reagent used to convert sulfonic acid salts into sulfonyl chlorides. It provides the chloride atom and acts as a dehydrating agent, driving the reaction to completion to form the desired **1,2-Benzoxazol-3-ylmethanesulfonyl chloride**.

Workflow Visualization



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Caption: One-pot synthesis workflow for **1,2-Benzoxazol-3-ylmethanesulfonyl chloride**.

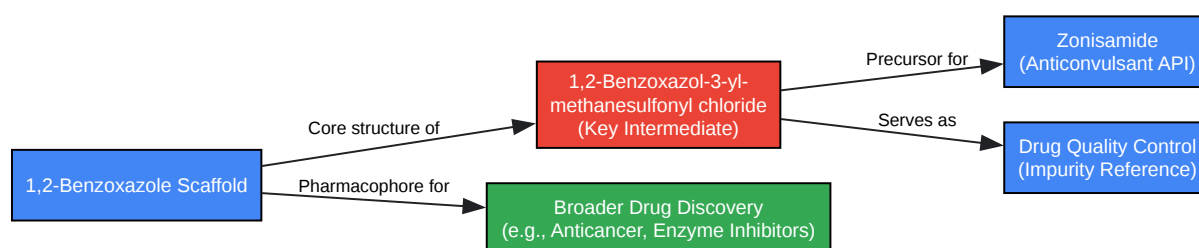
Application in Drug Development and Discovery

The primary significance of **1,2-Benzoxazol-3-ylmethanesulfonyl chloride** lies in its role as a direct precursor to Zonisamide, an established anticonvulsant drug.[5] Zonisamide is a synthetic 1,2-benzisoxazole-3-methanesulfonamide used as an adjunctive therapy for partial-onset seizures.[5] Therefore, the synthesis and purity of the sulfonyl chloride intermediate are of paramount importance for the quality and efficacy of the final drug product. In this context, it is also referred to as "Zonisamide Impurity 4" or "Zonisamide Sulfonyl Chloride Impurity," highlighting its critical role in quality control during drug manufacturing.[1]

Beyond this specific application, the 1,2-benzoxazole (or 1,2-benzisoxazole) scaffold is a privileged structure in medicinal chemistry. This heterocyclic moiety is found in numerous biologically active compounds and is recognized as an essential pharmacophore.[6]

Benzoxazole derivatives have been patented and investigated for a wide range of therapeutic applications, including as anticancer agents and enzyme inhibitors, due to their favorable interactions with various protein targets.[6] The synthesis of novel derivatives often requires versatile intermediates like **1,2-Benzoxazol-3-ylmethanesulfonyl chloride** to introduce the sulfonyl group, which can act as a key binding element or a bioisostere for an amide group.[7]

Logical Relationship Diagram



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Caption: Role of the compound in pharmaceutical development.

Safety, Handling, and Analytical Protocols

As a reactive sulfonyl chloride, **1,2-Benzoxazol-3-ylmethanesulfonyl chloride** must be handled with significant care. While a specific, detailed safety data sheet (SDS) for this exact compound is not readily available in the search results, data from closely related sulfonyl chlorides, such as benzenesulfonyl chloride, provide a reliable basis for hazard assessment.[8]
[9]

Table 2: Hazard Identification and Recommended Precautions

Hazard Class	Description	Recommended Precautions	Source (Analogous)
Acute Oral Toxicity	Harmful if swallowed. [8][9]	Do not eat, drink, or smoke when using. If swallowed, rinse mouth and call a poison center. Do NOT induce vomiting. [8][9]	[8][9]
Skin Corrosion/Irritation	Causes severe skin burns and chemical damage upon contact. [8]	Wear appropriate protective gloves and clothing. In case of contact, immediately remove contaminated clothing and rinse skin with water.[8]	[8]
Eye Damage	Causes serious, potentially irreversible eye damage.[8]	Wear safety goggles or a face shield. If in eyes, rinse cautiously with water for several minutes and seek immediate medical attention.[9]	[9]
Reactivity	Reacts with water and other nucleophiles (e.g., alcohols, amines).	Store in a dry, well-ventilated place away from incompatible materials. Use under a chemical fume hood.[9][10]	[9][10]

Analytical Characterization

The characterization of **1,2-Benzoxazol-3-ylmethanesulfonyl chloride** and related compounds typically involves standard analytical techniques to confirm its structure and purity:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR are used to elucidate the molecular structure.[11]
- Mass Spectrometry (MS): Provides the molecular weight of the compound, confirming its identity.[12]
- Fourier-Transform Infrared (FTIR) Spectroscopy: Identifies the presence of key functional groups, particularly the S=O bonds of the sulfonyl chloride.[12]

Conclusion

1,2-Benzoxazol-3-ylmethanesulfonyl chloride (CAS: 73101-65-2) is a specialized chemical intermediate of high importance in the pharmaceutical industry. Its primary, well-established role as a direct precursor to the anticonvulsant Zonisamide underscores the need for robust and efficient synthesis protocols and stringent quality control. Furthermore, as a derivative of the biologically significant 1,2-benzoxazole scaffold, it holds potential as a building block in the broader field of medicinal chemistry for the development of novel therapeutics. Due to its reactive nature, strict adherence to safety and handling protocols is mandatory for any research or manufacturing activities involving this compound.

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- To cite this document: BenchChem. [1,2-Benzoxazol-3-ylmethanesulfonyl chloride CAS number lookup]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b016682#1-2-benzoxazol-3-ylmethanesulfonyl-chloride-cas-number-lookup>]

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